

Application Notes and Protocols: (R)-V-0219 Hydrochloride

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Compound of Interest

Compound Name: (R)-V-0219 hydrochloride

Cat. No.: B10856926

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Introduction

(R)-V-0219 hydrochloride is the (R)-enantiomer of V-0219, a potent, orally active, small-molecule positive allosteric modulator (PAM) of the Glucagon-Like Peptide-1 Receptor (GLP-1R).[1][2][3] As a PAM, (R)-V-0219 enhances the receptor's response to its endogenous ligand, GLP-1. This compound is a valuable tool for research in areas such as type 2 diabetes and obesity.[4][5] Proper preparation of stock solutions is critical for obtaining accurate and reproducible experimental results. These application notes provide detailed protocols for the preparation, storage, and handling of **(R)-V-0219 hydrochloride** stock solutions.

Quantitative Data Summary

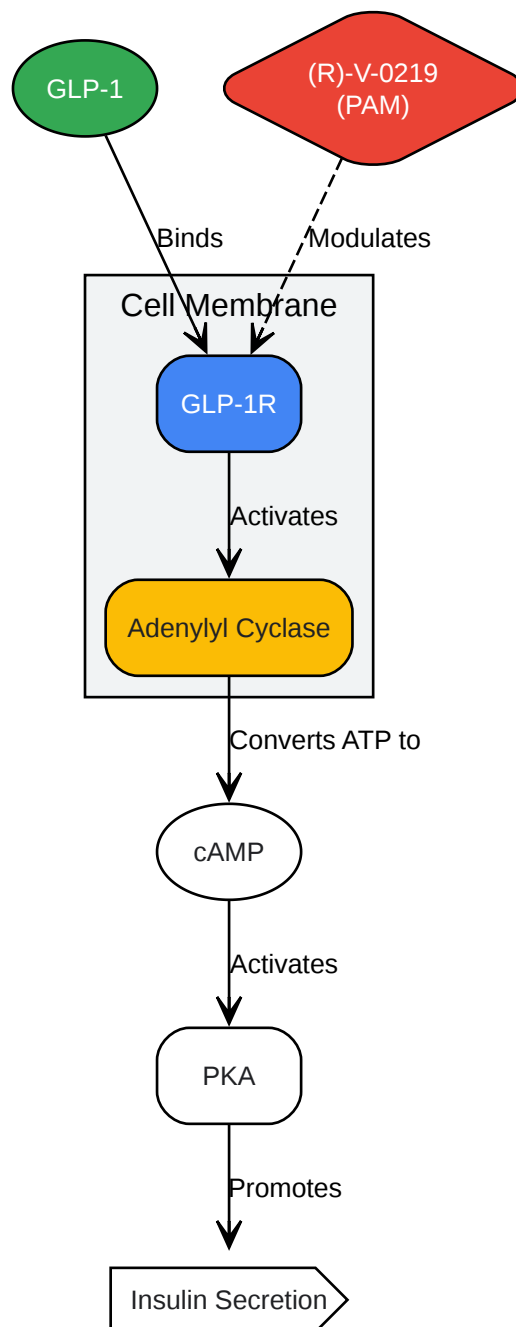
The following table summarizes key quantitative data for **(R)-V-0219 hydrochloride** and its related compounds based on available literature.

Parameter	Value	Compound	Cell Line/Model	Notes	Reference
EC ₅₀	10 nM	(R)-V-0219	HEK cells expressing hGLP-1R	Potential of GLP-1 stimulated receptor activation.	[6]
In Vitro Activity	0.1 nM	(R)-V-0219	HEK cells expressing hGLP-1R	Activation of calcium fluxes.	[3][6]
In Vivo Activity	0.1 mg/kg	V-0219	Wild-type mice	Improves glucose tolerance.	[7]
In Vivo Activity	0.001 mg/kg	V-0219	Rats	Enhances reduction in food intake induced by exendin-4.	[7]

Signaling Pathway

(R)-V-0219 hydrochloride acts as a positive allosteric modulator of the GLP-1 receptor, a G-protein coupled receptor. Upon binding of GLP-1, the receptor activates adenylyl cyclase, leading to an increase in intracellular cAMP. (R)-V-0219 enhances this signaling cascade, potentiating the downstream effects of GLP-1, which include glucose-dependent insulin secretion.

GLP-1R Signaling Pathway Modulation



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Caption: GLP-1R signaling modulation by (R)-V-0219.

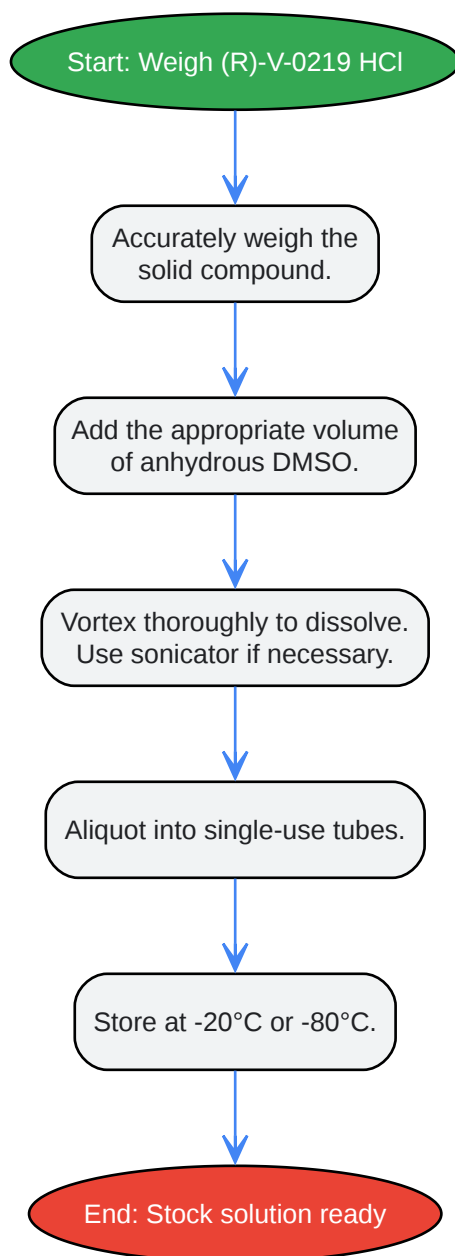
Experimental Protocols

Materials

- **(R)-V-0219 hydrochloride** (solid powder)
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile, nuclease-free polypropylene microcentrifuge tubes
- Calibrated pipettes and sterile tips
- Vortex mixer
- Optional: Sonicator

Protocol 1: Preparation of a 10 mM DMSO Stock Solution

This protocol describes the preparation of a concentrated stock solution of **(R)-V-0219 hydrochloride** in DMSO.



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Caption: Workflow for preparing stock solution.

Procedure:

- Calculate Required Mass: Determine the mass of **(R)-V-0219 hydrochloride** needed to prepare the desired volume of a 10 mM stock solution. The molecular weight of V-0219 hydrochloride is 446.9 g/mol .[7]

- Calculation Example: For 1 mL of a 10 mM stock solution, you would need:
 - $\text{Mass (g)} = 10 \text{ mmol/L} * 1 \text{ mL} * (1 \text{ L} / 1000 \text{ mL}) * 446.9 \text{ g/mol} = 0.004469 \text{ g} = 4.469 \text{ mg}$
- Weighing: Carefully weigh the calculated amount of **(R)-V-0219 hydrochloride** powder and place it in a sterile microcentrifuge tube.
- Solvent Addition: Add the calculated volume of anhydrous DMSO to the tube.
- Dissolution: Vortex the solution thoroughly until the solid is completely dissolved. If necessary, briefly sonicate the tube in a water bath to aid dissolution. Visually inspect the solution to ensure there are no visible particles.
- Aliquoting: To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile polypropylene tubes.

Storage and Stability

Proper storage is essential to maintain the activity of the **(R)-V-0219 hydrochloride** stock solution.

Storage Temperature	Shelf Life	Notes
-20°C	1 month	Store in a tightly sealed container, protected from moisture.
-80°C	6 months	For long-term storage, -80°C is recommended. Ensure containers are well-sealed.

Important Considerations:

- Hygroscopic Nature: **(R)-V-0219 hydrochloride** is a salt and may be hygroscopic. Handle the solid powder in a low-humidity environment and keep the container tightly sealed.
- Avoid Freeze-Thaw Cycles: Repeated freezing and thawing can degrade the compound. Aliquoting into single-use volumes is highly recommended.[\[2\]](#)[\[4\]](#)

- Solubility: While the hydrochloride salt form generally offers enhanced water solubility, for cell culture experiments, it is common to first dissolve the compound in DMSO to create a concentrated stock, which is then further diluted in aqueous media.[3] The final concentration of DMSO in the experimental medium should be kept low (typically <0.1%) to avoid solvent-induced artifacts.

Disclaimer

These protocols and application notes are intended for research use only by qualified personnel. The information provided is based on publicly available data and should be used as a guideline. Researchers should always consult the manufacturer's product data sheet and relevant literature for the most up-to-date information. It is the user's responsibility to validate the protocols for their specific applications.

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